Comparative Guide: Structural Analysis of Methyl 4-fluoro-2-methoxybenzoate Derivatives

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Compound of Interest	
Compound Name:	*Methyl 4-fluoro-2-methoxybenzoate*
CAS No.:	*204707-42-6*
Cat. No.:	*B1589047*

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Executive Summary: The Scaffold Advantage

In the optimization of kinase inhibitors and CNS-active agents, the **Methyl 4-fluoro-2-methoxybenzoate** scaffold (CAS: 128272-26-4) represents a critical "locked" pharmacophore. Unlike simple benzoate esters, this derivative utilizes the 2-methoxy group to enforce planarity via intramolecular hydrogen bonding, while the 4-fluoro substitution modulates metabolic stability and lipophilicity without introducing significant steric bulk.

This guide provides a technical comparison of structural elucidation methods for this scaffold, establishing why Single Crystal X-ray Diffraction (SC-XRD) remains the gold standard over solution-state NMR and DFT calculations for predicting bio-active conformations.

Structural Significance: The "Product" vs. Alternatives

To understand the value of the **Methyl 4-fluoro-2-methoxybenzoate** scaffold, we must compare it against its structural alternatives. The "performance" here is defined by

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conformational stability and molecular recognition potential.

Table 1: Structural Performance Comparison

Feature	Target Scaffold **(4-F, 2-OMe)**	Alt A: Control **(2-OMe, No F)**	Alt B: Steric Isostere **(4-F, 2-Me)**
Electronic Character	Electron-poor ring (Fluorine withdrawing)	Electron-rich ring	Moderate
Conformation	Planar (Locked) via intramolecular H-bond	Planar (Locked)	Twisted (Steric clash between Me/Carbonyl)
Crystal Packing	Stabilized by weak C–H···F and C–H···O nets	Dominated by - stacking	Weaker packing forces; often disordered
Metabolic Stability	High (Blocked para-oxidation)	Low (Susceptible to para-hydroxylation)	Moderate (Benzylic oxidation risk)

The Mechanistic "Why":

- The Methoxy Lock: The oxygen of the 2-methoxy group acts as a hydrogen bond acceptor for the aromatic C3-H or forms a dipole-dipole lock with the carbonyl oxygen. This restricts rotation around the

  bond, reducing the entropic penalty upon binding to a protein target.

- The Fluorine Effect: In the solid state, the 4-fluoro substituent acts as a "polar handle," engaging in orthogonal multipolar interactions (C-F···H) that direct unique packing motifs unavailable to the non-fluorinated alternative.

Comparative Analysis of Analytical Methods

Why invest in growing single crystals? Below is the objective data comparing the "Target" method (X-ray) against standard alternatives.

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Method A: Single Crystal X-ray Diffraction (The Gold Standard)

- Output: 3D atomic coordinates with <0.05 Å precision.
- Key Insight: Reveals the absolute configuration and specific intermolecular contacts (e.g., Halogen bonding) that drive solubility and melting point.
- Limitation: Represents the static, low-energy state in a lattice, not necessarily the solution state.

Method B: Solution State NMR (, , NOESY)

- Output: Time-averaged chemical shifts and through-space correlations.
- Key Insight: Excellent for assessing purity and dynamic behavior in solvent.
- Limitation: Cannot definitively distinguish between rapidly interconverting conformers (e.g., syn vs anti ester orientation) without complex variable-temperature experiments.

Method C: DFT Calculations (B3LYP/6-31G*)

- Output: Predicted energy minima.
- Key Insight: Theoretical "perfect" state.
- Limitation: Often fails to account for packing forces. A DFT calculation might predict a twisted structure as the global minimum in a vacuum, whereas X-ray reveals a planar structure stabilized by lattice forces.

Experimental Protocol: Crystallization & Data Collection

Objective: Obtain diffraction-quality single crystals of **Methyl 4-fluoro-2-methoxybenzoate** suitable for Mo-K

or Cu-K

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radiation.

Phase 1: Crystal Growth (Slow Evaporation)

- Principle: Controlled supersaturation allows molecules to arrange into the thermodynamically most stable lattice (minimizing defects).
- Solvent Selection: The 4-fluoro group increases lipophilicity compared to standard benzoates.
  - Primary Choice: Methanol/Water (80:20).
  - Secondary Choice: Ethyl Acetate/Hexane (Slow diffusion).

Step-by-Step Protocol:

- Dissolution: Dissolve 20 mg of the ester in 2 mL of HPLC-grade Methanol in a 4 mL borosilicate vial. Sonicate for 30 seconds to ensure homogeneity.
- Filtration: Pass the solution through a 0.45

  m PTFE syringe filter into a clean, scratch-free vial (nucleation sites on scratched glass cause polycrystallinity).
- The "Cap" Technique: Cover the vial with Parafilm. Pierce exactly three small holes using a 22G needle.
- Incubation: Place in a vibration-free environment at 18°C.
- Harvest: Check after 48-72 hours. Look for block-like or prismatic crystals. Avoid needles (often indicates rapid precipitation).

Phase 2: Data Collection Strategy

- Temperature: Collect at 100 K (using a Cryostream).
  - Reasoning: Cooling reduces thermal vibration (atomic displacement parameters), allowing for precise localization of the Fluorine atom and methyl hydrogens.

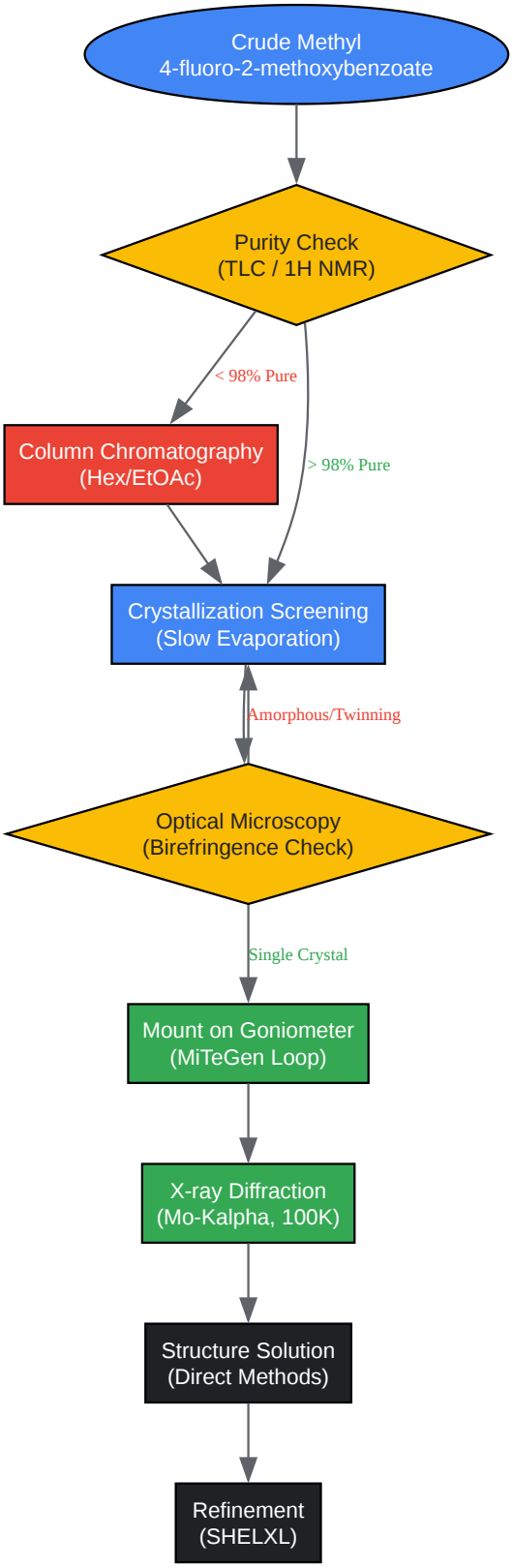
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- Resolution: Aim for 0.75 Å or better.
- Refinement Note: The methoxy methyl group often exhibits rotational disorder. Use a "riding model" (HFIX 137 in SHELX) for hydrogen refinement if necessary.

Workflow Visualization

The following diagram illustrates the critical path from synthesis to structural validation, highlighting the decision nodes for "Success" vs. "Retry."

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Caption: Operational workflow for structural elucidation of fluorinated benzoate derivatives, emphasizing purity gates.

Technical Insights: What to Look For in the Data

When you solve the structure of **Methyl 4-fluoro-2-methoxybenzoate**, verify these specific geometric parameters to confirm the "locked" conformation:

- Torsion Angle (

  ): Check the angle defined by

  .

  - Target Value: ~0° (Synplanar). If

    , steric forces are overriding the conjugation.

- Intramolecular Distance: Measure the distance between the Methoxy Oxygen (

) and the Carbonyl Carbon (

).

  - Expectation: < 2.8 Å, indicating a strong electrostatic interaction.

- Fluorine Contacts: Look for intermolecular distances

  < sum of van der Waals radii (~2.55 Å). These weak hydrogen bonds often link molecules into infinite chains along the crystallographic b-axis in benzoate systems.

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